

Safe handling and storage procedures for (1-Fluorocyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Fluorocyclohexyl)methanol

Cat. No.: B053945

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Technical Support Center: (1-Fluorocyclohexyl)methanol

This technical support guide provides essential information for the safe handling and storage of **(1-Fluorocyclohexyl)methanol**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **(1-Fluorocyclohexyl)methanol**?

A1: **(1-Fluorocyclohexyl)methanol** is a chemical compound with the CAS number 117169-30-9 and the molecular formula C₇H₁₃FO.^{[1][2][3][4]} It is primarily used for research and development purposes.^[1]

Q2: What are the main hazards associated with **(1-Fluorocyclohexyl)methanol**?

A2: The primary hazards include:

- Skin irritation: Causes skin irritation (H315).^[2]
- Serious eye irritation: Causes serious eye irritation (H319).^[2]
- Respiratory irritation: May cause respiratory irritation (H335).^[2]

Q3: What personal protective equipment (PPE) should I wear when handling this chemical?

A3: Appropriate PPE includes safety glasses or goggles, chemical-resistant gloves (e.g., natural rubber, neoprene, or butyl rubber), and a lab coat.^[5] All handling of the compound should be conducted in a well-ventilated area or a chemical fume hood.^{[6][7]}

Q4: How should I properly store **(1-Fluorocyclohexyl)methanol**?

A4: It is recommended to store **(1-Fluorocyclohexyl)methanol** in a tightly sealed container in a dry, cool, and well-ventilated area.^{[3][5][8][9]} For long-term storage, it should be kept in a freezer at temperatures under -20°C.^[3]

Q5: What should I do in case of accidental exposure?

A5:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[9][10]}
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.^[11]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.^[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[10]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in the solution upon storage.	The compound may have low solubility at colder temperatures or may have degraded.	Gently warm the solution to see if the precipitate redissolves. If not, the compound may have degraded, and a fresh stock should be prepared. Ensure the storage container is properly sealed to prevent moisture absorption.
Inconsistent experimental results.	The compound may have degraded due to improper storage or handling.	Use a fresh vial of the compound. Ensure it has been stored according to the recommended conditions (under -20°C, sealed, and dry). [3] Perform a quality control check if possible (e.g., NMR, LC-MS) to confirm the compound's integrity.
Strong, irritating odor detected during handling.	This may indicate a spill or inadequate ventilation, leading to respiratory exposure.	Immediately stop work and ensure the area is well-ventilated. If working outside a fume hood, move the operation into one. Check for any spills and clean them up according to the spill response protocol. Review handling procedures to minimize vapor release.

Quantitative Data Summary

Physical and Chemical Properties

Property	Value	Source
CAS Number	117169-30-9	[1] [2] [3] [4]
Molecular Formula	C7H13FO	[2] [3]
Molecular Weight	132.18 g/mol	[2] [3]
Boiling Point	180.3°C at 760 mmHg	[1]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Source: [2]		

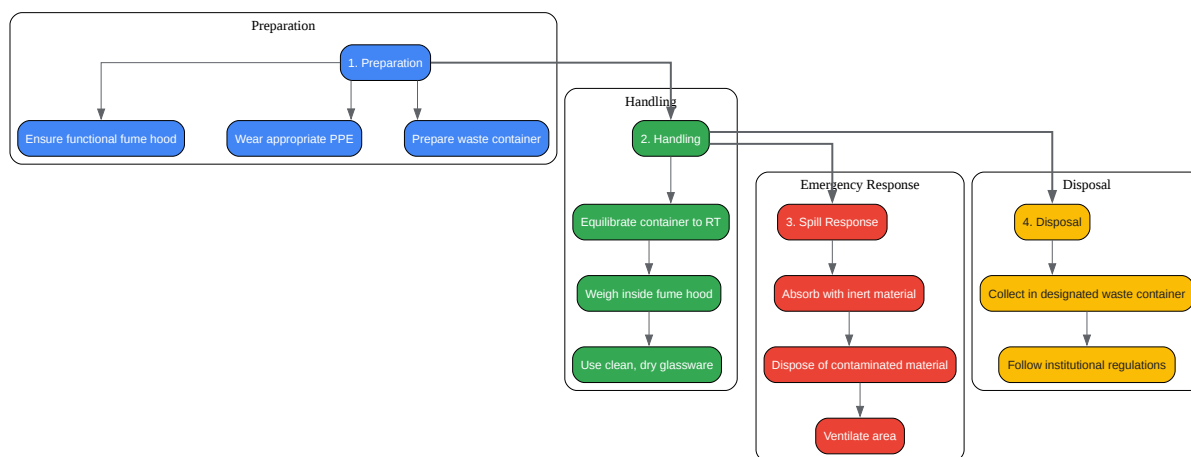
Experimental Protocols

General Protocol for Handling **(1-Fluorocyclohexyl)methanol** in a Research Laboratory

- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary PPE: safety goggles, lab coat, and chemical-resistant gloves.
 - Prepare a designated waste container for chemical waste.
- Handling:

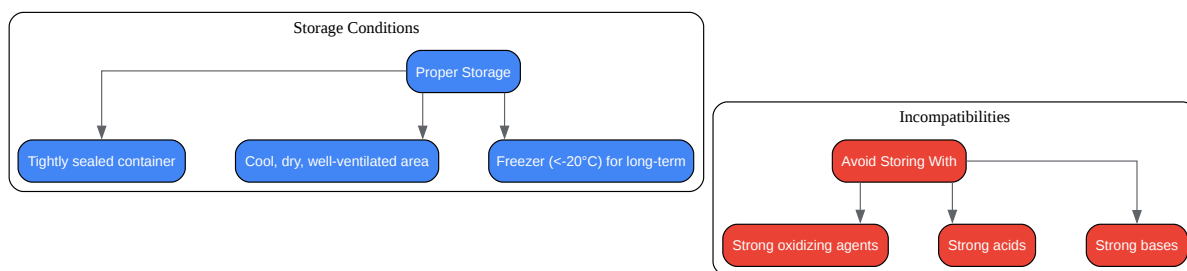
- Allow the container of **(1-Fluorocyclohexyl)methanol** to equilibrate to room temperature before opening to prevent moisture condensation.
- Conduct all weighing and solution preparation inside the chemical fume hood.
- Use only clean, dry glassware.
- Avoid creating aerosols.
- Spill Response:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite).
 - Place the contaminated absorbent into a sealed container for proper disposal as hazardous waste.^[9]
 - Ventilate the area of the spill.
- Disposal:
 - Dispose of all waste materials containing **(1-Fluorocyclohexyl)methanol** in a designated hazardous waste container, following institutional and local regulations.

Visualizations



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Caption: Workflow for the safe handling of **(1-Fluorocyclohexyl)methanol**.



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